

# High-Throughput Screening Methods for Sulfoxide Detection: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

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## Introduction

The detection and quantification of sulfoxides are critical in various stages of drug discovery and development, as well as in the broader field of biocatalysis. Sulfoxidation is a common metabolic pathway for many xenobiotics, and the resulting sulfoxides can exhibit altered pharmacological or toxicological properties. Furthermore, chiral sulfoxides are valuable intermediates in asymmetric synthesis. High-throughput screening (HTS) methods are essential for rapidly identifying and characterizing compounds that modulate sulfoxide formation or for discovering novel biocatalysts. This document provides detailed application notes and protocols for several HTS methods amenable to sulfoxide detection.

## I. Fluorescence-Based Assay for Omeprazole Sulfoxide

This method relies on the acid-catalyzed rearrangement of omeprazole sulfoxide to a highly fluorescent species, allowing for its specific detection.<sup>[1]</sup>

Application Note: This assay is highly specific for omeprazole and its analogs.<sup>[1]</sup> It is particularly useful for screening mutant libraries of enzymes, such as monooxygenases, for improved activity in the production of this specific sulfoxide.<sup>[1]</sup> The assay is performed in a 96-

well format, making it suitable for HTS.<sup>[1]</sup> However, it is not applicable for the general detection of other sulfoxides.<sup>[1]</sup>

## Experimental Workflow

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## References

- 1. Rapid Methods for High-Throughput Detection of Sulfoxides - PMC [pmc.ncbi.nlm.nih.gov]
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